Comparative Guide: Biological Activity Screening of (2S)-1-methyl-2-phenylaziridine Analogs

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Compound of Interest	
Compound Name:	*(2S)-1-methyl-2-phenylaziridine*
CAS No.:	*33815-65-5*
Cat. No.:	*B2491365*

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Executive Summary: The Aziridine "Warhead"

(2S)-1-methyl-2-phenylaziridine represents a distinct class of chiral electrophiles. Unlike nitrogen mustards or epoxides, the aziridine ring offers a tunable reactivity profile governed by ring strain (~27 kcal/mol) and the basicity of the nitrogen atom.

While historically associated with the synthesis of phenethylamines (and regulated as a precursor in some jurisdictions), the 1-methyl-2-phenylaziridine scaffold has re-emerged in legitimate drug discovery as a covalent pharmacophore. Its ability to undergo nucleophilic ring-opening allows it to target:

- DNA Nucleobases: Leading to cytotoxicity (Anticancer potential).
- Cysteine Proteases: Acting as an irreversible inhibitor.[1]
- Bacterial Cell Walls: Disrupting peptidoglycan synthesis or membrane integrity.

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This guide compares the performance of these analogs against standard alkylating agents and antibiotics, establishing a screening workflow that accounts for their unique chemical instability.

Chemical Biology & Mechanism of Action

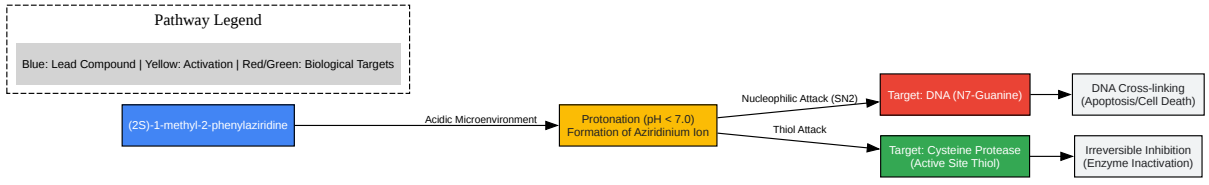
To screen these compounds effectively, one must understand the mechanism of activation. Unlike

-acyl aziridines (which are activated electrophiles),

-alkyl aziridines like **(2S)-1-methyl-2-phenylaziridine** are "dormant" electrophiles. They require protonation (in acidic tumor microenvironments or lysosomes) or Lewis acid activation to trigger ring opening.

Mechanism Visualization

The following diagram illustrates the bifurcation of the signaling/reaction pathway:



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Caption: Mechanism of Action for N-alkyl aziridines. Activation via protonation leads to nucleophilic attack by biological targets (DNA or Enzymes).

Comparative Performance Analysis

This section objectively compares **(2S)-1-methyl-2-phenylaziridine** analogs with standard therapeutic classes.

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Category A: Cytotoxicity (Anticancer)

Benchmark: Cisplatin (Metal-based DNA crosslinker) and Mitomycin C (Aziridine-based alkylator).

Feature	(2S)-1-methyl-2-phenylaziridine Analogs	Cisplatin	Mitomycin C
Potency (IC50)	Moderate (4 – 20 µM)Highly dependent on N-substituents (e.g., phosphine oxides enhance potency).	High (1 – 5 µM)	Very High (0.1 – 1 µM)
Selectivity	pH-Dependent. Preferentially active in acidic environments (solid tumors) due to pKa ~8.0.	Low. Systemic toxicity is a major issue.	Low. Requires bioreduction.
Mechanism	Monofunctional or Bifunctional alkylation (if bis-aziridine).	Bifunctional cross-linking (Intrastrand).	Bifunctional cross-linking (Interstrand).
Stability	Low. Prone to hydrolysis in aqueous media. Requires fresh preparation.	Moderate.	Moderate.

Key Insight: While less potent than Mitomycin C, phenylaziridine analogs offer tunable selectivity. By attaching electron-withdrawing groups (e.g., Phosphine Oxides) to the nitrogen, the electrophilicity can be modulated to reduce off-target toxicity [1].

Category B: Antimicrobial Activity

Benchmark: Vancomycin (Gram-positive) and Linezolid.[2]

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Feature	Phenylaziridine Analogs	Vancomycin
Spectrum	Narrow. Primarily active against Gram-positive bacteria (e.g., S. aureus, E. faecalis).	Gram-positive bacteria.[3]
MIC Values	16 – 64 µg/mL	0.5 – 2 µg/mL
Resistance	Low potential (Covalent mechanism).	Increasing resistance (VRE).
Toxicity	Potential genotoxicity due to DNA alkylation.	Nephrotoxicity.

Key Insight: Simple phenylaziridines are generally bacteriostatic. However, analogs functionalized with thiourea moieties have shown enhanced bactericidal activity, likely due to dual mechanisms of membrane disruption and alkylation [2].

Experimental Screening Protocols

To ensure data integrity (E-E-A-T), the following protocols address the specific instability of aziridines.

Workflow Visualization

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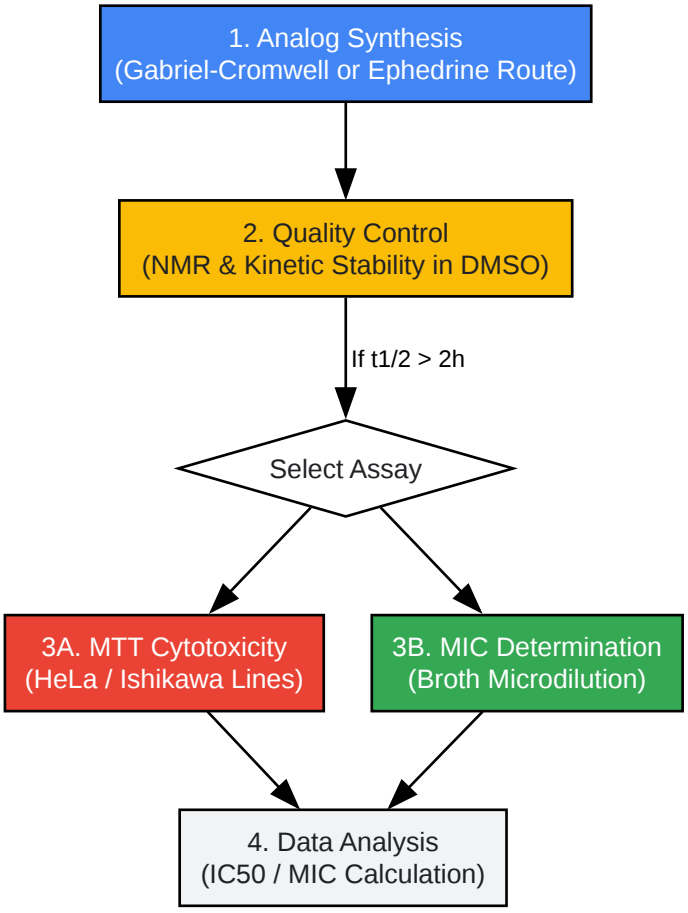

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Caption: Integrated screening workflow emphasizing the critical "Stability Check" (QC) step before biological assays.

Protocol 1: Kinetic Stability Assessment (Mandatory)

Rationale: Aziridines hydrolyze in water. Screening a hydrolyzed compound yields false negatives.

- Preparation: Dissolve analog in DMSO-d6 (10 mM).
- Dilution: Add D2O or phosphate buffer (pH 7.4) to reach 1 mM.
- Monitoring: Acquire 1H NMR spectra every 15 minutes for 4 hours.
- Criteria: Track the disappearance of aziridine ring protons (typically 1.5–3.0 ppm). If degradation >20% within 1 hour, the compound is unsuitable for long-duration assays (e.g.,

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24h MIC) without formulation stabilization.

Protocol 2: MTT Cytotoxicity Assay (Optimized for Aziridines)

Standard MTT protocols often fail because they incubate drugs for 24-72 hours, by which time the aziridine may have hydrolyzed.

- Seeding: Seed HeLa cells (5×10^3 cells/well) in 96-well plates. Incubate 24h.
- Pulse Treatment: Add fresh **(2S)-1-methyl-2-phenylaziridine** analog (dissolved in DMSO, <0.5% v/v final).
- Incubation: Incubate for 4 hours only (Pulse phase) to allow cellular uptake and alkylation.
- Wash: Remove medium, wash with PBS, and replace with drug-free medium.
- Recovery: Incubate for an additional 44 hours.
- Readout: Add MTT reagent, incubate 4h, dissolve formazan in DMSO, and read absorbance at 570 nm. Note: This "Pulse-Recovery" method accurately measures the irreversible damage caused by the alkylator.

Synthesis & Structural Considerations

Researchers should note that the biological activity is highly sensitive to the stereochemistry at C2 and the substituent on Nitrogen.

- Stereochemistry: The (2S) isomer is often derived from L-ephedrine or L-pseudoephedrine. The (2R) isomer may exhibit different binding kinetics for chiral enzymes but similar DNA alkylation properties.
- Substituents:
  - N-Methyl (Parent): High basicity, requires protonation. Good CNS penetration (if applicable), moderate cytotoxicity.

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- N-Phosphoryl (Analogs): Reduced basicity, increased lipophilicity, often higher cytotoxicity due to better cellular accumulation [1].
- C-Phenyl Modifications: Electron-withdrawing groups (e.g., p-NO2) on the phenyl ring increase the electrophilicity of the C2 carbon, enhancing reactivity with nucleophiles.

Safety & Compliance

Warning: **(2S)-1-methyl-2-phenylaziridine** is a potent alkylating agent and a skin sensitizer. It is also a structural isomer of methamphetamine precursors.

- Handling: Use double nitrile gloves and work in a fume hood.
- Deactivation: Quench all waste with 10% thiosulfate solution (nucleophile) to open the ring before disposal.
- Regulation: Verify local regulations regarding "List I Chemical" precursors if synthesizing from ephedrine/pseudoephedrine.

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